

# 3,5-Bis(trifluoromethyl)benzophenone CAS number and structure

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## Compound of Interest

Compound Name: 3,5-Bis(trifluoromethyl)benzophenone

Cat. No.: B1329599

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## An In-depth Technical Guide to 3,5-Bis(trifluoromethyl)benzophenone

This technical guide provides a comprehensive overview of **3,5-bis(trifluoromethyl)benzophenone**, a key intermediate in pharmaceutical research and development. It covers its chemical identity, physicochemical properties, a detailed synthesis protocol, and its primary application in the development of neurokinin-1 (NK1) receptor antagonists. This document is intended for researchers, scientists, and professionals in the field of drug discovery and medicinal chemistry.

## Chemical Identity and Physicochemical Properties

**3,5-Bis(trifluoromethyl)benzophenone** is an aromatic ketone characterized by a benzophenone core with two trifluoromethyl groups substituted on one of the phenyl rings at the 3 and 5 positions.

CAS Number: 21221-93-2[1]

Molecular Structure:

- Molecular Formula:  $C_{15}H_8F_6O$ [1]
- Molecular Weight: 318.21 g/mol [1]
- IUPAC Name: (3,5-Bis(trifluoromethyl)phenyl)(phenyl)methanone

The structural formula is provided below:

#### Physicochemical Data:

Quantitative data for **3,5-bis(trifluoromethyl)benzophenone** is not readily available in the literature. The table below includes data for the target compound where available, supplemented with data from closely related structural analogs for comparative purposes.

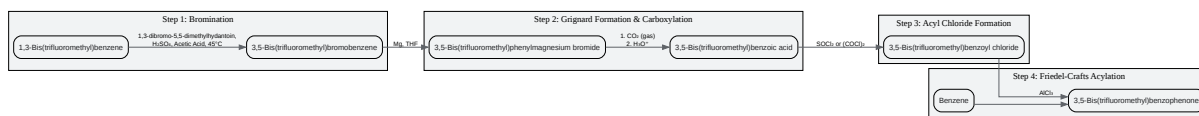
Property	Value	Compound	Source
CAS Number	21221-93-2	3,5-Bis(trifluoromethyl)benzophenone	[1]
Molecular Formula	C <sub>15</sub> H <sub>8</sub> F <sub>6</sub> O	3,5-Bis(trifluoromethyl)benzophenone	[1]
Molecular Weight	318.21 g/mol	3,5-Bis(trifluoromethyl)benzophenone	[1]
Melting Point	98.0 to 102.0 °C	3,3'-Bis(trifluoromethyl)benzophenone	[2]
Appearance	White to light yellow powder/crystal	3,3'-Bis(trifluoromethyl)benzophenone	[2]
IR Spectrum	Gas Phase Spectrum Available	3,5-Bis(trifluoromethyl)benzophenone	[1]

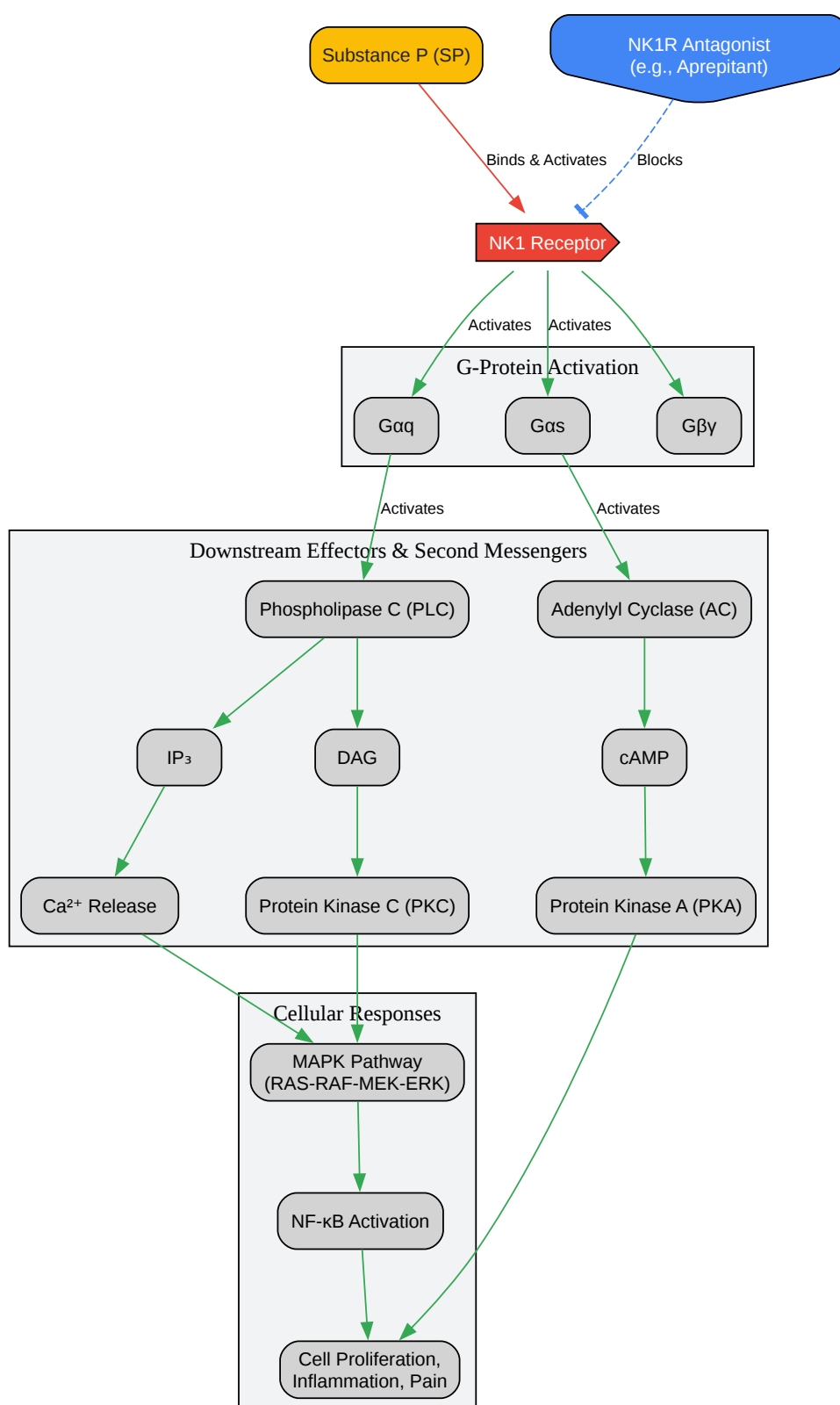
## Synthesis of 3,5-Bis(trifluoromethyl)benzophenone

A direct, detailed experimental protocol for the synthesis of **3,5-bis(trifluoromethyl)benzophenone** is not explicitly documented in a single source. However, a plausible and efficient multi-step synthesis can be constructed based on established methods

for its precursors, primarily starting from 1,3-bis(trifluoromethyl)benzene. The overall synthetic strategy involves the bromination of the starting material, followed by conversion to a Grignard reagent, carboxylation to form the benzoic acid, conversion to the acyl chloride, and finally a Friedel-Crafts acylation with benzene.

Proposed Synthetic Pathway:





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## References

- 1. 3,5-bis(trifluoromethyl)benzophenone [webbook.nist.gov]
- 2. 3,3'-Bis(trifluoromethyl)benzophenone | 1868-00-4 | TCI EUROPE N.V. [tcichemicals.com]
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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)